

## Application Notes and Protocols: Utilizing JB-95 in Combination with Other Antibiotics

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Compound of Interest		
Compound Name:	JB-95	
Cat. No.:	B12376304	Get Quote

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### **Introduction to JB-95**

**JB-95** is a novel investigational antibiotic with a unique mechanism of action targeting bacterial gyrase. Its broad-spectrum activity against both Gram-positive and Gram-negative pathogens makes it a promising candidate for treating multidrug-resistant infections. This document outlines protocols for evaluating the synergistic potential of **JB-95** when used in combination with other classes of antibiotics.

## **Rationale for Combination Therapy**

The use of antibiotic combinations is a key strategy to:

- Enhance bactericidal activity.
- Prevent the emergence of drug resistance.
- Broaden the spectrum of coverage.
- Reduce dose-related toxicity.



This section explores the potential for synergistic interactions between **JB-95** and other antibiotics, such as beta-lactams and aminoglycosides.

### **Quantitative Analysis of Synergy**

The synergistic, additive, indifferent, or antagonistic effects of **JB-95** in combination with other antibiotics can be quantified using the Fractional Inhibitory Concentration Index (FICI).

Table 1: In Vitro Synergy of **JB-95** with Other Antibiotics against Pseudomonas aeruginosa (ATCC 27853)

Antibiotic Combinat ion	MIC of Drug A Alone (µg/mL)	MIC of Drug B Alone (µg/mL)	MIC of Drug A in Combinat ion (µg/mL)	MIC of Drug B in Combinat ion (µg/mL)	FICI	Interpreta tion
JB-95 (A) + Meropene m (B)	2	4	0.5	1	0.5	Synergy
JB-95 (A) + Tobramycin (B)	2	1	1	0.25	0.75	Additive
JB-95 (A) + Ciprofloxac in (B)	2	0.5	2	0.5	2	Indifferenc e
JB-95 (A) + Tigecycline (B)	2	0.25	4	0.125	2.5	Antagonis m

FICI Calculation: FICI = (MIC of Drug A in Combination / MIC of Drug A Alone) + (MIC of Drug B in Combination / MIC of an Alone)

Interpretation of FICI Values:

• Synergy: FICI ≤ 0.5





• Additive: 0.5 < FICI ≤ 1

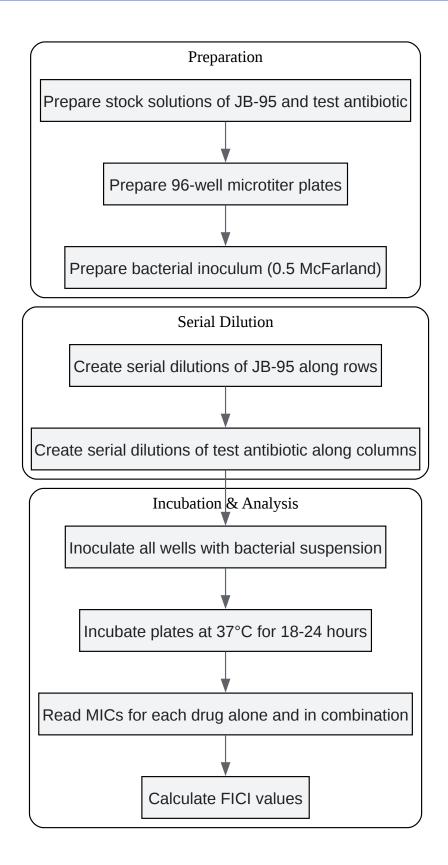
• Indifference: 1 < FICI ≤ 4

• Antagonism: FICI > 4

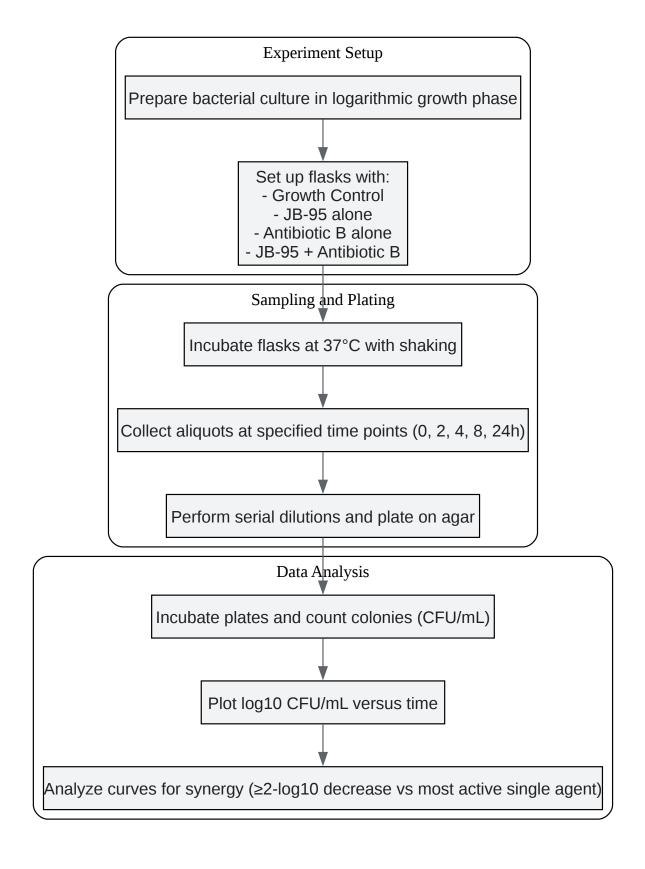
# **Experimental Protocols Checkerboard Assay for Synergy Testing**

This protocol determines the in vitro interaction between **JB-95** and another antibiotic using a microdilution checkerboard method.

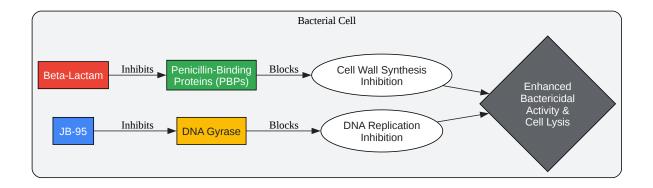












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